

# Boc-Tdf-OH: A Technical Guide to Safe Handling and Application

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## Compound of Interest

Compound Name: *Boc-Tdf-OH*

Cat. No.: *B2444152*

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Disclaimer: This document provides a summary of safety and handling guidelines for **Boc-Tdf-OH** (N-tert-Butoxycarbonyl-4,4,4-trifluoro-L-threonine), a fluorinated amino acid derivative commonly utilized by researchers, scientists, and drug development professionals. The information herein is compiled from available safety data for structurally related compounds. No specific Safety Data Sheet (SDS) for **Boc-Tdf-OH** was publicly available at the time of this writing. Therefore, all personnel must exercise caution and handle this substance in a controlled laboratory environment, adhering to all institutional and governmental safety regulations.

## Chemical and Physical Properties

While specific experimental data for **Boc-Tdf-OH** is limited, the following table summarizes key physical and chemical properties based on available information for Boc-L-TfThr-OH and related compounds. This data is essential for the proper design of experiments and for risk assessment in the laboratory.

Property	Data	Source
Chemical Name	(2S,3S)-2-((tert-butoxycarbonyl)amino)-4,4,4-trifluoro-3-hydroxybutanoic acid	N/A
Synonyms	Boc-L-TfThr-OH	N/A
CAS Number	920314-22-3	N/A
Molecular Formula	C <sub>9</sub> H <sub>14</sub> F <sub>3</sub> NO <sub>5</sub>	N/A
Molecular Weight	273.21 g/mol	N/A
Appearance	White to off-white solid	General observation for similar compounds
Solubility	Soluble in organic solvents such as methanol, ethanol, and dimethyl sulfoxide (DMSO). Insoluble in water.	
Melting Point	Not available. For the related Boc-L-threonine, the melting point is 89-92°C.	
Storage Temperature	2-8°C	N/A

## Hazard Identification and Safety Precautions

Based on the safety data sheets of similar Boc-protected amino acids and fluorinated organic compounds, **Boc-Tdf-OH** should be handled with care. The primary hazards are associated with inhalation, skin and eye contact, and ingestion.

General Hazards:

- Inhalation: May cause respiratory tract irritation.
- Skin Contact: May cause skin irritation.

- Eye Contact: May cause serious eye irritation.
- Ingestion: May be harmful if swallowed.

Precautionary Measures:

Category	Precaution
Personal Protective Equipment (PPE)	Wear appropriate protective gloves (e.g., nitrile), clothing, and safety glasses with side shields or goggles.
Engineering Controls	Use only in a well-ventilated area, preferably within a chemical fume hood.
Hygiene	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

## Experimental Protocols: Safe Handling Workflow

The following section details a generalized experimental protocol for the safe handling of **Boc-Tdf-OH** in a laboratory setting. This workflow is designed to minimize exposure and ensure the integrity of the compound.

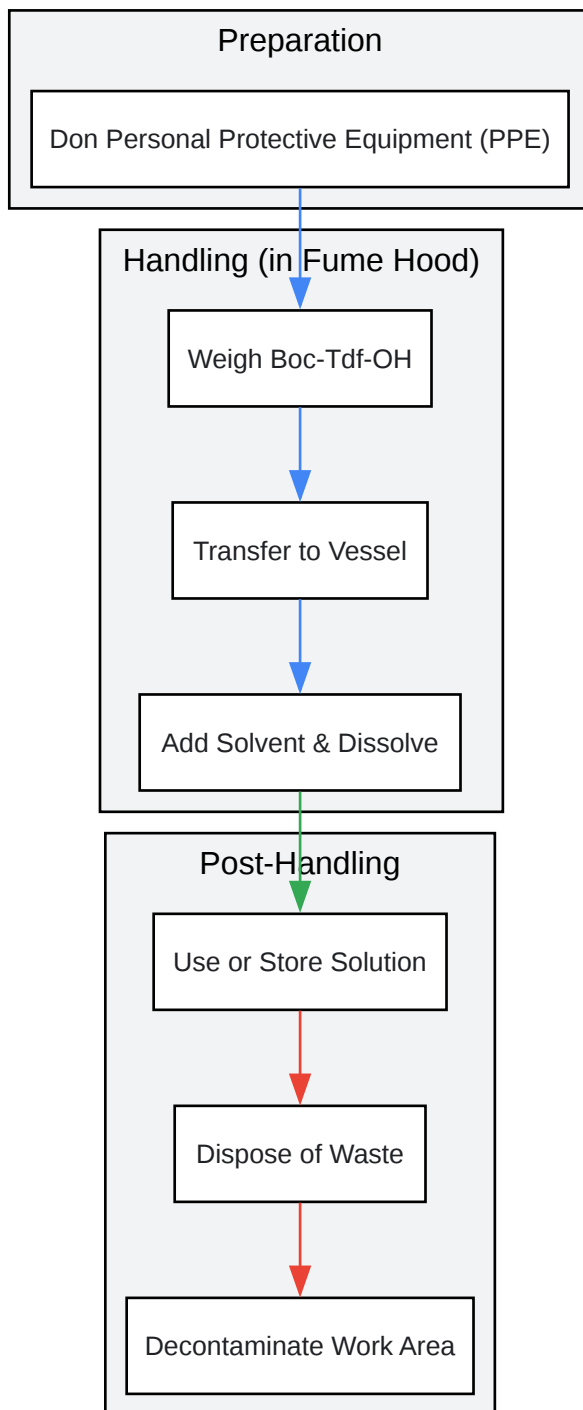
Materials:

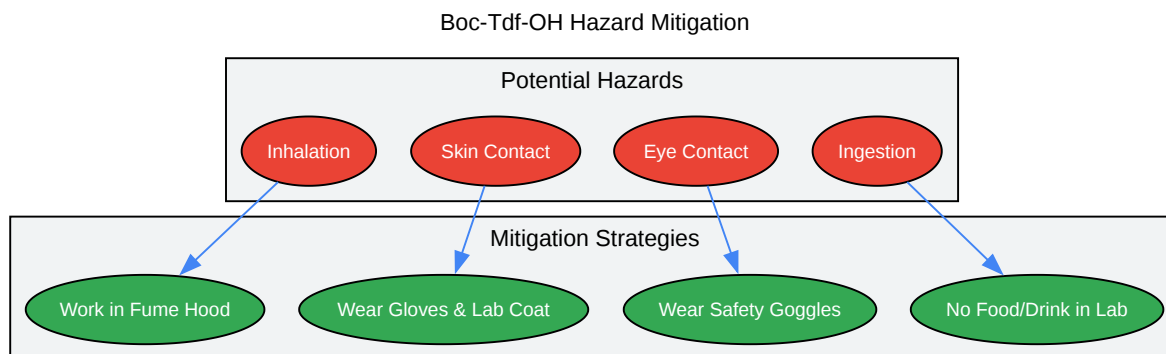
- **Boc-Tdf-OH** solid
- Appropriate organic solvent (e.g., methanol, DMSO)
- Spatula
- Weighing paper/boat
- Volumetric flask or reaction vessel
- Magnetic stir bar and stir plate (if applicable)
- Personal Protective Equipment (PPE): lab coat, safety glasses, gloves

Procedure:

- Preparation: Don all required PPE before entering the designated handling area (chemical fume hood).
- Weighing: Carefully weigh the desired amount of **Boc-Tdf-OH** using a clean spatula and weighing paper/boat. Avoid creating dust.
- Transfer: Transfer the weighed solid to the appropriate volumetric flask or reaction vessel.
- Solubilization: Add the chosen solvent to the vessel. If necessary, use a magnetic stir bar and stir plate to facilitate dissolution.
- Storage of Solution: If the prepared solution is not for immediate use, store it in a tightly sealed container at the recommended storage temperature (2-8°C).
- Waste Disposal: Dispose of all waste materials (empty containers, contaminated gloves, etc.) in accordance with local, state, and federal regulations for chemical waste.
- Decontamination: Clean the work area and any used equipment thoroughly after the procedure.

## Safe Handling Workflow for Boc-Tdf-OH





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- To cite this document: BenchChem. [Boc-Tdf-OH: A Technical Guide to Safe Handling and Application]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2444152#boc-tdf-oh-safety-and-handling-guidelines\]](https://www.benchchem.com/product/b2444152#boc-tdf-oh-safety-and-handling-guidelines)

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